

An In-depth Technical Guide to 2-Formylthiophene-3-carboxylic acid

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Compound of Interest

Compound Name: 2-Formylthiophene-3-carboxylic acid

Cat. No.: B010510

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Formylthiophene-3-carboxylic acid**. Due to the limited availability of published experimental data for this specific compound, this guide also outlines a plausible synthetic pathway and highlights the general biological significance of the thiophene scaffold in drug discovery.

Core Compound Identification

IUPAC Name: **2-Formylthiophene-3-carboxylic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Structure:



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References

- 1. Synthonix, Inc > 19991-69-6 | 2-Formylthiophene-3-carboxylic acid [synthonix.com]
- 2. 2-Formylthiophene-3-carboxylic acid [acrospharmatech.com]
- 3. 19991-69-6|2-Formylthiophene-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. 2-Formylthiophene-3-carboxylic acid , Package: 1g , Laibo Chem - Acs Reagentes [acsreagentes.com.br]
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